

Commercial Suppliers and Availability of Bictegravir-d5: A Technical Guide

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Compound of Interest

Compound Name: Bictegravir-d5

Cat. No.: B15622781

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial suppliers and availability of **Bictegravir-d5**, a deuterated stable isotope-labeled internal standard for the HIV-1 integrase inhibitor, Bictegravir. This document is intended for research, scientific, and drug development professionals who require a reliable source of **Bictegravir-d5** for bioanalytical method development, validation, and pharmacokinetic studies.

Introduction to Bictegravir-d5

Bictegravir-d5 is a synthetic, non-radioactive, isotopically labeled version of Bictegravir where five hydrogen atoms have been replaced by deuterium. This modification results in a molecule with a higher molecular weight but with nearly identical chemical and physical properties to the parent drug.^{[1][2]} This characteristic makes **Bictegravir-d5** an ideal internal standard for quantitative bioanalysis using liquid chromatography-mass spectrometry (LC-MS/MS).^{[3][4]} The use of a stable isotope-labeled internal standard is considered the gold standard in bioanalytical assays as it effectively compensates for variability in sample preparation, chromatographic separation, and mass spectrometric detection, thereby ensuring the accuracy and precision of the results.^{[1][5]}

Commercial Availability

Bictegravir-d5 is available from several commercial suppliers specializing in research chemicals and stable isotopes. The availability, purity, and formulation may vary between

suppliers. Below is a summary of some of the key suppliers and their product specifications.

Supplier	Product Name	Catalog Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Stock Status/Availability
MedChemExpress	Bictegravir-d5	HY-17605S	C ₂₁ H ₁₃ D ₅ F ₃ N ₃ O ₅	454.41	-	-	Inquire
Simson Pharma Limited	Bictegravir-D5	B1130012	Not Available	454.41	-	-	Custom Synthesis
BOC Sciences	Bictegravir-[d5]	BLP-003457	C ₂₁ H ₁₃ D ₅ F ₃ N ₃ O ₅	454.41	>98%	-	Inquire
Sussex Research Laboratories Inc.	Bictegravir-d5	SI020140	C ₂₁ H ₁₃ D ₅ F ₃ N ₃ O ₅	454.4	>95% (HPLC)	>95%	Inquire
Pharmaffiliates	Bictegravir-d5	PA STI 088757	C ₂₁ H ₁₃ D ₅ F ₃ N ₃ O ₅	454.42	-	-	Please enquire

Note: The CAS number for unlabeled Bictegravir is 1611493-60-7. The CAS number for **Bictegravir-d5** is often not provided by suppliers.[\[2\]](#)[\[5\]](#)

Experimental Protocol: Quantification of Bictegravir in Human Plasma using Bictegravir-d5 Internal Standard by LC-MS/MS

The following is a representative experimental protocol for the quantification of Bictegravir in human plasma using **Bictegravir-d5** as an internal standard. This method is adapted from published bioanalytical procedures.[\[4\]](#)[\[6\]](#)

1. Materials and Reagents:

- Bictegravir analytical standard
- **Bictegravir-d5** (internal standard)
- Human plasma (with anticoagulant, e.g., K₂EDTA)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water

2. Preparation of Stock and Working Solutions:

- Bictegravir Stock Solution (1 mg/mL): Accurately weigh and dissolve Bictegravir in an appropriate solvent (e.g., DMSO or methanol).
- **Bictegravir-d5** Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve **Bictegravir-d5** in the same solvent as the analyte.
- Working Solutions: Prepare serial dilutions of the Bictegravir stock solution in a suitable solvent mixture (e.g., 50:50 acetonitrile:water) to create calibration standards and quality control (QC) samples. Prepare a working solution of **Bictegravir-d5** at an appropriate concentration.

3. Sample Preparation (Protein Precipitation):

- To a 50 µL aliquot of human plasma in a microcentrifuge tube, add the **Bictegravir-d5** internal standard working solution.
- Add 150 µL of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 30 seconds.
- Centrifuge the samples at high speed (e.g., 13,000 rpm) for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Instrumentation and Conditions:

- Liquid Chromatography (LC) System: A high-performance or ultra-high-performance liquid chromatography (HPLC or UHPLC) system.
 - Column: A C18 reversed-phase column (e.g., Kinetex EVO C18, 50 × 3.0 mm, 5 μm).^[6]
 - Mobile Phase: An isocratic or gradient elution using a mixture of acetonitrile and water with a modifier like 0.1% formic acid. A typical isocratic mobile phase could be 80:20 acetonitrile:water with 0.1% formic acid.^[6]
 - Flow Rate: A flow rate suitable for the column dimensions (e.g., 0.5 mL/min).
 - Injection Volume: 5-10 μL.
- Mass Spectrometer (MS) System: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Bictegravir: m/z 450.1 → 289.1^[6]
 - **Bictegravir-d5**: The precursor ion will be approximately 5 Da higher than Bictegravir (e.g., m/z 455.1), and the product ion may be the same or shifted depending on the fragmentation pattern. The exact transition should be optimized.

5. Data Analysis:

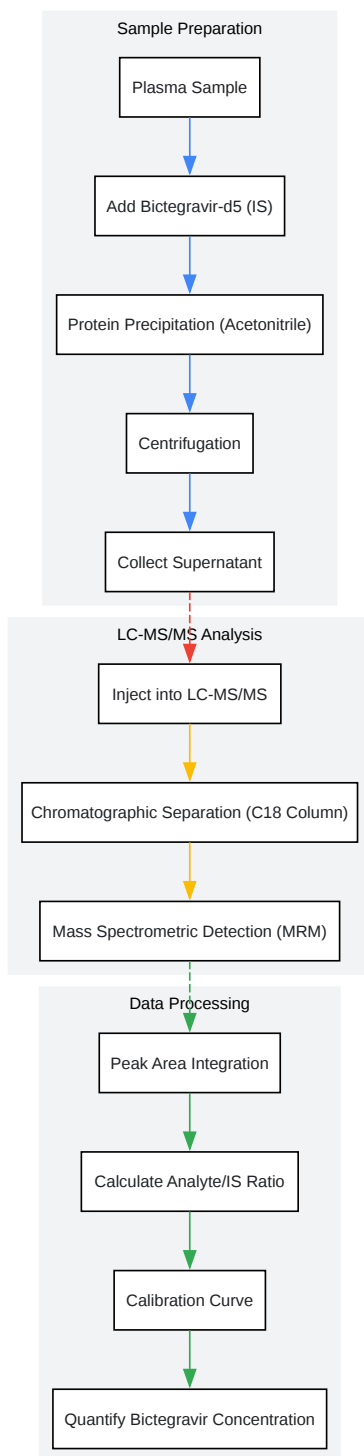
- Integrate the peak areas of the analyte (Bictegravir) and the internal standard (**Bictegravir-d5**).
- Calculate the peak area ratio of the analyte to the internal standard.

- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards using a weighted linear regression model.
- Determine the concentration of Bictegravir in the unknown samples by interpolating their peak area ratios from the calibration curve.

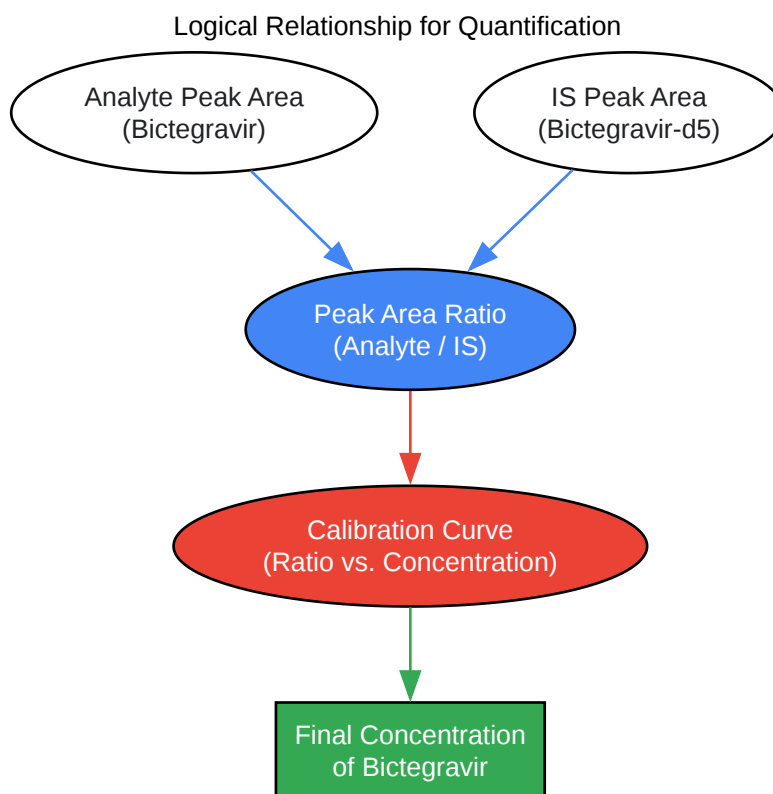
Workflow and Logical Diagrams

The following diagrams illustrate the general workflow for a bioanalytical assay using a deuterated internal standard and the logical relationship in the quantification process.

Bioanalytical Assay Workflow Using a Deuterated Internal Standard

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Caption: Bioanalytical workflow for Bictegravir quantification.



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